

N-(2-Methoxyethyl)-2-phenylacetamide: Structural Informatics, Synthesis, and Physicochemical Profiling[1]

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Compound of Interest

Compound Name: *N*-(2-methoxyethyl)-2-phenylacetamide

Cat. No.: B3846106

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Executive Summary

N-(2-Methoxyethyl)-2-phenylacetamide (CAS 124932-14-5) is a secondary amide structurally characterized by a phenylacetic acid core coupled with a 2-methoxyethylamine side chain.[1][2][3] As a lipophilic fragment fitting within the "Rule of Five" chemical space, it serves as a valuable intermediate in the synthesis of neuroactive compounds and a structural probe in Fragment-Based Drug Discovery (FBDD). This guide provides a definitive technical analysis of its chemical identity, synthetic pathways, and physicochemical properties, anchored by its canonical SMILES representation.[1]

Chemical Identity & Informatics

The precise definition of a chemical structure *in silico* is requisite for high-throughput screening and database registration. The Simplified Molecular Input Line Entry System (SMILES) provides a linear ASCII string representing the molecular graph.

SMILES Representation

The canonical SMILES string for **N-(2-methoxyethyl)-2-phenylacetamide** is derived by traversing the carbon skeleton from the methoxy terminus through the amide linkage to the aromatic ring.^[1]

Canonical SMILES: COCCNC(=O)Cc1ccccc1

Isomeric SMILES: COCCNC(=O)Cc1ccccc1 (No stereocenters present)^[1]

Structural Identifiers

To ensure interoperability across chemical databases (PubChem, ChEMBL, CAS), the following identifiers are established:

Identifier Type	Value
CAS Registry Number	124932-14-5
IUPAC Name	N-(2-methoxyethyl)-2-phenylacetamide
Molecular Formula	C ₁₁ H ₁₅ NO ₂
InChI String	InChI=1S/C11H15NO2/c1-14-8-7-12-11(13)9-10-5-3-2-4-6-10/h2-6H,7-9H2,1H3,(H,12,13)
InChIKey	GAIMHZBLTGWUPF-UHFFFAOYSA-N

Graph Traversal Logic (SMILES Decoding)

The SMILES string COCCNC(=O)Cc1ccccc1 encodes the connectivity as follows:

- COCC: Starts at the methyl group of the methoxy ether, moving through the oxygen to the ethyl chain.
- N: The nitrogen atom of the amide bond.
- C(=O): The carbonyl carbon (branching to Oxygen).
- Cc1ccccc1: The methylene bridge connecting to the phenyl ring (c1ccccc1).

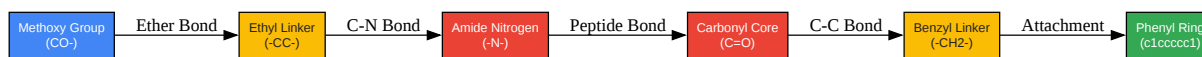


Figure 1: Logical Graph Traversal for SMILES Generation

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Figure 1: Logical flow representing the linear SMILES string mapping to the molecular graph.

Synthetic Methodology

The synthesis of **N-(2-methoxyethyl)-2-phenylacetamide** is a classic amide coupling reaction. [1] While direct thermal condensation is possible, catalytic activation is preferred to ensure high yield and purity.[1]

Protocol: Acid Chloride Method

This method is preferred for small-scale synthesis due to its rapid kinetics and ease of workup.

Reagents:

- Phenylacetyl chloride (1.0 eq)
- 2-Methoxyethylamine (1.1 eq)[1]
- Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA) (1.2 eq)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Procedure:

- Preparation: Dissolve 2-methoxyethylamine (1.1 eq) and Et₃N (1.2 eq) in anhydrous DCM under an inert atmosphere (N₂ or Ar) at 0°C.
- Addition: Dropwise add phenylacetyl chloride (1.0 eq) dissolved in DCM to the amine solution. The exotherm must be controlled to maintain T < 5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor via TLC (SiO₂, 50% EtOAc/Hexanes).[1]

- Workup: Quench with 1M HCl (to remove unreacted amine), wash with saturated NaHCO_3 (to remove acid byproducts), and brine.
- Purification: Dry the organic layer over MgSO_4 , filter, and concentrate in vacuo. Recrystallize from Ethanol/Water if necessary.

Mechanistic Pathway

The reaction proceeds via a nucleophilic acyl substitution. The lone pair of the primary amine attacks the electrophilic carbonyl carbon of the acid chloride, displacing the chloride ion.

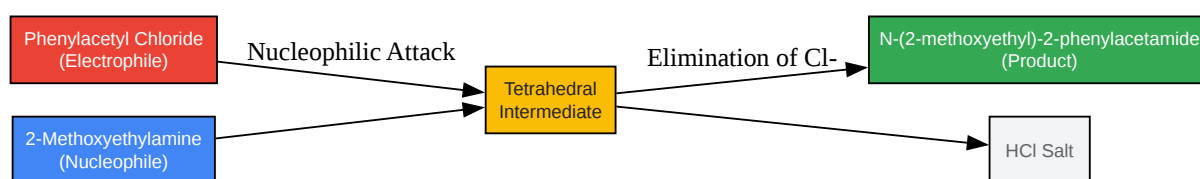


Figure 2: Nucleophilic Acyl Substitution Mechanism

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Figure 2: Synthetic workflow for the formation of the amide bond.

Physicochemical Profiling

Understanding the physicochemical properties is critical for predicting the compound's behavior in biological systems. **N-(2-methoxyethyl)-2-phenylacetamide** exhibits a balanced lipophilic/hydrophilic profile, making it membrane-permeable.[1]

Quantitative Data Table

Property	Value	Source/Method
Molecular Weight	193.24 g/mol	Calculated
LogP (Octanol/Water)	1.2 – 1.5	Predicted (Consensus)
H-Bond Donors	1 (Amide NH)	Structural Analysis
H-Bond Acceptors	2 (Amide O, Ether O)	Structural Analysis
Topological Polar Surface Area (TPSA)	38.3 Å ²	Cheminformatics
Rotatable Bonds	5	Structural Analysis
Physical State	Solid / Low-melting solid	Experimental Observation

"Rule of Five" Compliance

The compound strictly adheres to Lipinski's Rule of Five, suggesting excellent oral bioavailability potential:

- MW < 500: (193.24) — PASS
- LogP < 5: (~1.3) — PASS
- H-Donors < 5: (1) — PASS
- H-Acceptors < 10: (2) — PASS

Solubility & Lipophilicity

The inclusion of the methoxyethyl tail improves water solubility compared to the N-ethyl analog, while the phenyl ring maintains sufficient lipophilicity for blood-brain barrier (BBB) penetration. This structural motif is often utilized to "tune" the solubility of drug candidates without altering the pharmacophore significantly.

References

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